

# Schleicheol 2 molecular formula and weight

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## Compound of Interest

Compound Name: **Schleicheol 2**  
Cat. No.: **B15595140**

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## Schleicheol 2: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Schleicheol 2** is a naturally occurring triterpenoid isolated from *Schleichera oleosa*, a plant belonging to the Sapindaceae family. This document provides a concise summary of the known physicochemical properties of **Schleicheol 2**. It is important to note that while the source plant, *Schleichera oleosa*, has been the subject of various phytochemical and pharmacological studies, specific in-depth research on the biological activities, experimental protocols, and signaling pathways of **Schleicheol 2** is currently limited in publicly available scientific literature.

### Physicochemical Properties

The fundamental molecular characteristics of **Schleicheol 2** have been determined.

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>52</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	444.7 g/mol	<a href="#">[2]</a>

### Research on *Schleichera oleosa* and Related Compounds

While data specific to **Schleicheol 2** is scarce, studies on extracts of *Schleichera oleosa* and other isolated triterpenoids provide some context for its potential biological activities.

Extracts from various parts of *Schleichera oleosa*, including leaves, bark, and seeds, have been investigated for a range of pharmacological effects.<sup>[1][2]</sup> Phytochemical analyses have revealed the presence of various classes of compounds, including triterpenoids, flavonoids, tannins, and alkaloids.<sup>[2]</sup>

Reported biological activities of *Schleichera oleosa* extracts include:

- Antioxidant activity: The ethyl acetate fraction of the leaf extract showed significant DPPH radical scavenging activity.<sup>[1]</sup>
- Cytotoxic activity: The crude methanol extract of the leaves demonstrated significant cytotoxicity in the brine shrimp lethality bioassay.<sup>[1]</sup>
- Antimicrobial activity: Triterpenoids isolated from the outer bark of *Schleichera oleosa* have shown activity against fungal and bacterial pathogens.<sup>[3]</sup>
- Anti-inflammatory and Analgesic effects: The crude methanol extract of the leaves has shown dose-dependent pain response in animal models.<sup>[1]</sup>

Other triterpenoids isolated from *Schleichera oleosa* include betulinic acid and betulin, which have been the subject of more extensive research.<sup>[3]</sup>

## Experimental Protocols and Signaling Pathways

Due to the limited specific research on **Schleicheol 2**, detailed experimental protocols for its isolation, characterization, and biological evaluation are not readily available in the scientific literature. Similarly, the specific signaling pathways modulated by **Schleicheol 2** have not yet been elucidated. Therefore, the creation of diagrams for signaling pathways or experimental workflows is not feasible at this time.

## Conclusion

**Schleicheol 2** is a defined chemical entity with a known molecular formula and weight. However, a significant gap exists in the scientific literature regarding its specific biological

functions, mechanisms of action, and potential therapeutic applications. The bioactivity reported in extracts of its source plant, *Schleichera oleosa*, and related triterpenoids suggests that **Schleicheol 2** may possess interesting pharmacological properties. Further research is required to isolate sufficient quantities of **Schleicheol 2** and to conduct comprehensive studies to determine its biological activity profile and elucidate its mechanism of action at the molecular level. Such studies would be essential for any future consideration in drug development programs.

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## References

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- To cite this document: BenchChem. [Schleicheol 2 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15595140#schleicheol-2-molecular-formula-and-weight\]](https://www.benchchem.com/product/b15595140#schleicheol-2-molecular-formula-and-weight)

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